

Chemical and physical properties of 1,5-Pentanediol

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Compound of Interest

Compound Name: Pentanediol

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Abstract

1,5-Pentanediol (CAS No: 111-29-5) is a viscous, colorless, and odorless linear diol with the chemical formula $\text{HO}(\text{CH}_2)_5\text{OH}$.^{[1][2]} This document provides a comprehensive overview of its core chemical and physical properties, tailored for professionals in research, science, and drug development. It includes detailed tables of quantitative data, standardized experimental protocols for property determination, and visualizations of key chemical processes and applications. Its utility as a chemical intermediate, particularly in the synthesis of polyesters and polyurethanes, and its emerging role in pharmaceutical formulations as a penetration enhancer are highlighted.^{[1][3][4]}

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **1,5-Pentanediol** are summarized below. These properties are crucial for its application in chemical synthesis and formulation development.

Table 1: Chemical Identification of 1,5-Pentanediol

Identifier	Value
IUPAC Name	Pentane-1,5-diol[5]
Synonyms	Pentamethylene glycol, 1,5-Dihydroxypentane[6][7]
CAS Number	111-29-5[1]
Molecular Formula	C ₅ H ₁₂ O ₂ [1]
Molecular Weight	104.15 g/mol [8][9]
Chemical Structure	HO(CH ₂) ₅ OH[9]
InChI Key	ALQSHHUCVQOPAS-UHFFFAOYSA-N[5][10]
SMILES	OCCCCCO[9]

Table 2: Physical Properties of 1,5-Pentanediol

Property	Value	Conditions
Appearance	Clear, colorless, oily liquid[3][11]	Ambient
Odor	Odorless[2][12]	Ambient
Melting Point	-18 °C (255 K)[1][8]	-
Boiling Point	242 °C (515 K)[1][12]	1013 hPa[8]
Density	0.994 g/mL[1][12]	25 °C
0.9939 g/cm³[8]	20 °C	
Solubility in Water	Miscible[1][6]	20 °C[2]
Solubility in Organics	Soluble in methanol, ethanol, acetone, ethyl acetate.[5][12] Limited solubility in benzene, petroleum ether.[5][13]	25 °C
Vapor Pressure	<0.01 mmHg (<1.33 Pa)[9][12]	20 °C
1.14 hPa[8]	98.4 °C	
Flash Point	135 °C (275 °F)[12][14]	Closed Cup
142 °C (287.6 °F)[8][15]	Closed Cup	
Refractive Index (n ²⁰ /D)	1.450[12][15]	20 °C
Viscosity	135 mPa·s[11]	20 °C
Surface Tension	43.3 mN/m[12]	20 °C
logP (Octanol/Water)	-0.49[11][12]	25 °C
pKa	14.83 ± 0.10 (Predicted)[12]	-
Autoignition Temperature	335 °C (635 °F)[8][12]	-
Explosive Limits	1.3 - 13.1% (V)[8][12]	-

Experimental Protocols

The following sections detail the methodologies for determining key physical and chemical properties of 1,5-**Pentanediol**, based on established international standards.

Determination of Density (ASTM D4052)

The density of 1,5-**Pentanediol** can be determined using a digital density meter according to ASTM D4052.[\[1\]](#)[\[2\]](#)[\[12\]](#)[\[16\]](#)

- Apparatus: Digital density meter with an oscillating U-tube, capable of maintaining a constant temperature (e.g., 20°C or 25°C).
- Procedure:
 - Calibrate the instrument with dry air and freshly distilled water.
 - Introduce a small volume (approximately 1-2 mL) of 1,5-**Pentanediol** into the sample tube, ensuring no air bubbles are present.[\[16\]](#)
 - Allow the sample to thermally equilibrate to the set temperature.
 - The instrument measures the change in the oscillating frequency of the U-tube caused by the mass of the sample.[\[16\]](#)
 - This frequency change is used with the calibration data to calculate and display the density of the sample.

Determination of Melting Point (ASTM E324)

The melting point of 1,5-**Pentanediol** is determined using the capillary tube method as outlined in ASTM E324.[\[7\]](#)[\[14\]](#)

- Apparatus: Melting point apparatus with a heating bath and a calibrated thermometer or digital temperature sensor.
- Procedure:
 - Introduce a small, dry sample of 1,5-**Pentanediol** (previously frozen) into a capillary tube.

- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a controlled rate.
- Record the temperature at which the substance first begins to melt (initial melting point) and the temperature at which it becomes completely liquid (final melting point). Since 1,5-**Pentanediol** is a liquid at room temperature, this procedure would be applied after freezing the sample.

Determination of Boiling Point

The boiling point is determined by observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

- Apparatus: Distillation flask, condenser, calibrated thermometer, heating mantle.
- Procedure:
 - Place a sample of 1,5-**Pentanediol** in the distillation flask.
 - Heat the sample gently.
 - Record the temperature at which the liquid boils and a stable temperature is observed on the thermometer with the bulb positioned at the vapor-liquid equilibrium point.
 - Correct the observed boiling point to standard atmospheric pressure (1013 hPa).

Determination of Flash Point (ASTM D93)

The flash point is determined using the Pensky-Martens closed-cup tester following the ASTM D93 standard.^{[12][16]}

- Apparatus: Pensky-Martens closed-cup apparatus.^[16]
- Procedure:
 - Fill the brass test cup with the 1,5-**Pentanediol** sample to the specified mark.

- Place the lid on the cup and begin heating the sample at a specified, constant rate while stirring.[16]
- At regular temperature intervals, apply an ignition source (a small flame) into the vapor space of the cup.
- The flash point is the lowest temperature, corrected to standard atmospheric pressure, at which the application of the ignition source causes the vapors of the sample to ignite.[8]

Determination of Partition Coefficient (logP) (OECD 117)

The n-octanol/water partition coefficient (logP) is determined using the High-Performance Liquid Chromatography (HPLC) method as described in OECD Guideline 117.[8][17][18]

- Apparatus: HPLC system with a reverse-phase column (e.g., C18), UV detector, and isocratic elution capability.
- Procedure:
 - Prepare a mobile phase of a methanol/water mixture.
 - Calibrate the system by injecting a series of reference compounds with known logP values and recording their retention times.
 - Create a calibration curve by plotting the logarithm of the retention factor (k) versus the known logP values.
 - Inject the 1,5-**Pentanediol** sample and determine its retention time in duplicate.[6][18]
 - Calculate the logP of 1,5-**Pentanediol** by interpolating its retention factor on the calibration curve.[6]

Spectral Analysis (NMR, IR)

Structural confirmation and purity assessment are performed using spectroscopic methods.

- ¹H and ¹³C NMR Spectroscopy: Spectra are recorded on an NMR spectrometer. The sample is dissolved in a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆). Chemical shifts are

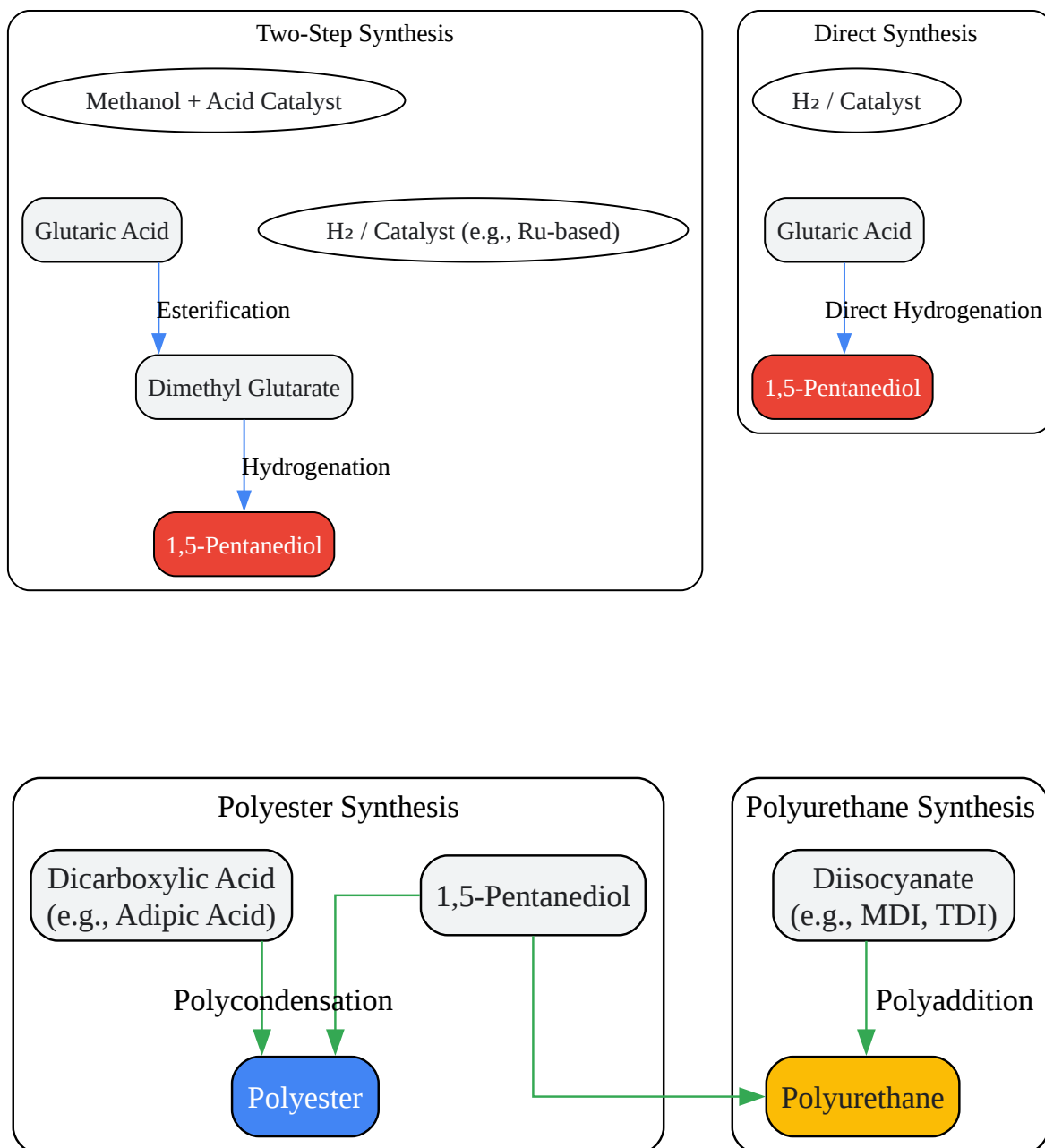
reported in ppm relative to an internal standard like tetramethylsilane (TMS).[9][19]

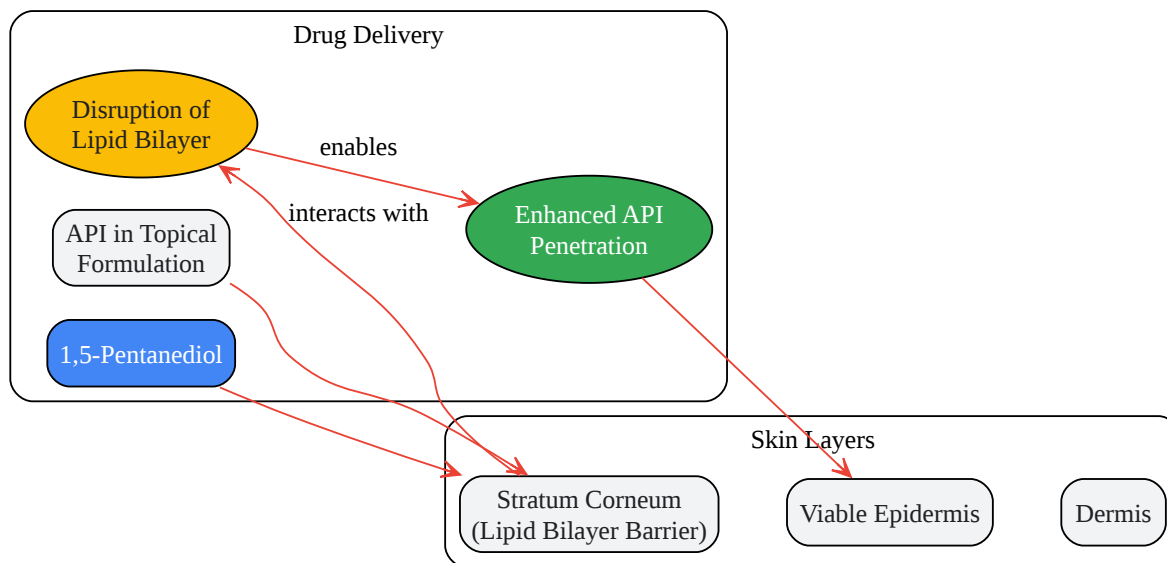
- FTIR Spectroscopy: The infrared spectrum is obtained using an FTIR spectrometer. A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr) and scanned. The resulting spectrum shows absorption bands corresponding to the characteristic functional groups (O-H and C-H stretches, C-O bends).

Key Workflows and Mechanisms

Synthesis of 1,5-Pentanediol

A common industrial method for synthesizing 1,5-**Pentanediol** is the catalytic hydrogenation of glutaric acid or its esters, such as dimethyl glutarate.[5][10][15] The process can be a direct hydrogenation or a two-step route involving esterification followed by hydrogenation.[5]





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